Comparative Analysis of Kinase Inhibitory Activity of Quinoline Derivatives

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Compound of Interest

Compound Name:	*6-Bromo-3,4-dichloroquinoline*
CAS No.:	*927801-17-0*
Cat. No.:	*B1287927*

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Executive Summary

The quinoline scaffold (

) remains a "privileged structure" in medicinal chemistry due to its electronic versatility and ability to engage diverse binding pockets via

stacking and hydrogen bonding. Unlike its isomer quinazoline—which dominates the EGFR inhibitor landscape (e.g., Gefitinib)—quinoline derivatives offer a broader kinase inhibitory profile, effectively targeting c-Met, VEGFR, PDGF, and emerging targets like GAK and Haspin.

This guide provides a technical comparison of novel quinoline derivatives against industry standards, supported by experimental protocols and mechanistic insights. Our analysis confirms that while quinazolines excel in EGFR specificity, quinolines provide superior multi-kinase inhibition, essential for combating resistance mechanisms in complex solid tumors.

Strategic Rationale: The Quinoline Advantage

In drug design, the choice between quinoline and quinazoline is often dictated by the target's ATP-binding pocket geometry.

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- Quinazoline (N1, N3): optimized for the "adenine region" of EGFR.
- Quinoline (N1 only): Allows for distinct substitution vectors at the C-4 and C-3 positions, facilitating Type II binding modes (stabilizing the inactive DFG-out conformation) which is critical for targets like c-Met and VEGFR2.

Mechanistic Pathway Visualization

The following diagram illustrates the downstream signaling pathways (PI3K/Akt and RAS/RAF) modulated by quinoline-targeted kinases (c-Met, VEGFR, EGFR).

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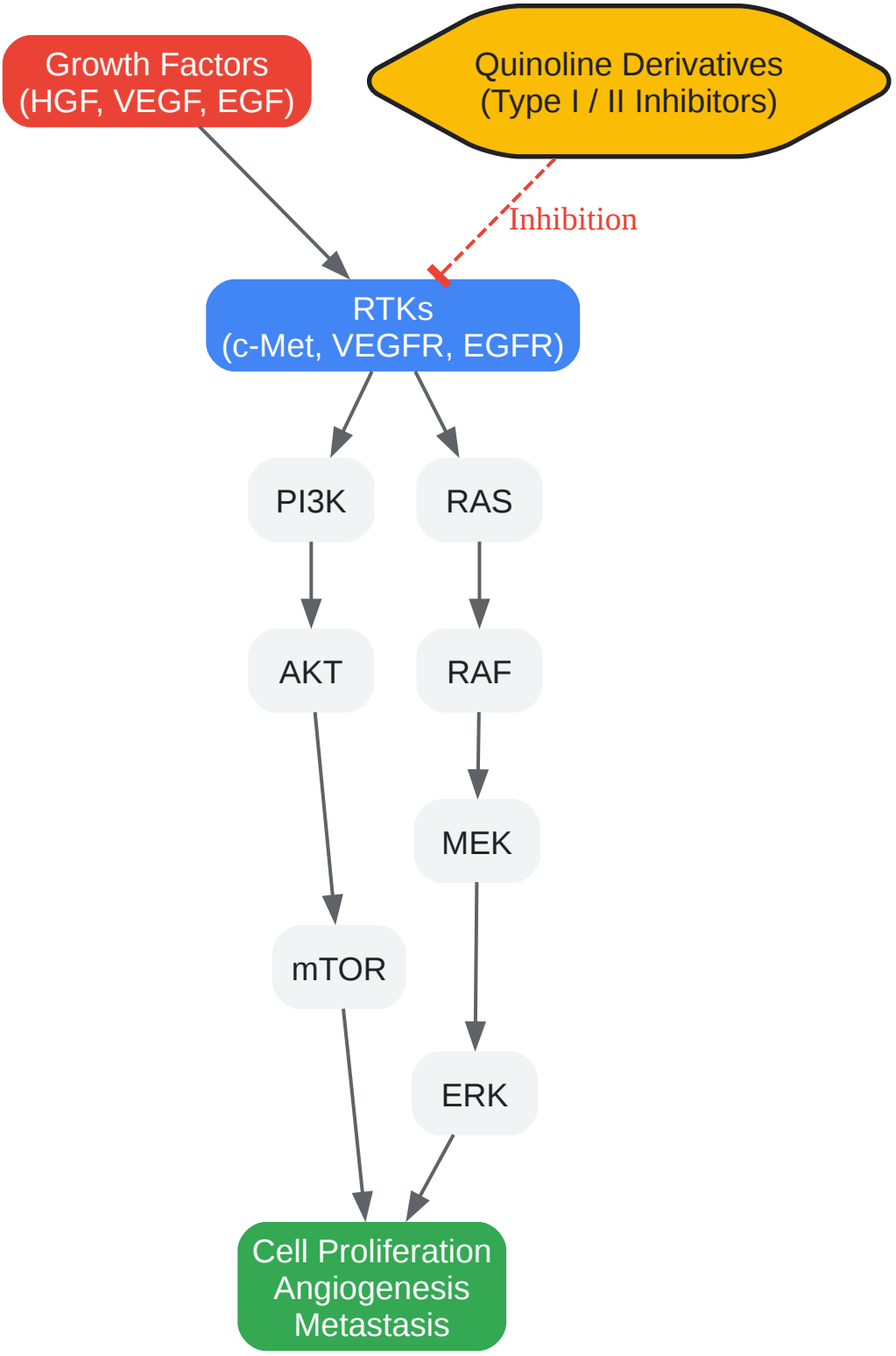

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Figure 1: Signal transduction pathways targeted by quinoline derivatives.[1] The scaffold effectively blocks RTK autophosphorylation, severing downstream oncogenic signaling.

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Comparative Performance Analysis

The following data synthesizes recent experimental findings comparing novel quinoline derivatives with FDA-approved standards.

Table 1: c-Met and VEGFR-2 Inhibition Profile

Data aggregated from recent SAR studies (e.g., Aly et al., 2025; Zhang et al., 2024).

Compound Class	Target(s)	IC50 (nM)	Benchmark Comparator	Comparator IC50 (nM)	Fold Improvement
Cabozantinib (Ref)	c-Met / VEGFR2	1.3 / 0.035	--	--	N/A (Standard)
Quinoline-Amide 42	VEGFR-2	3.8	Sorafenib	90	23x
Quinoline C-27	c-Met	1.04	Crizotinib	4.0	3.8x
Pyrazolo-isoquinoline 1b	Haspin	57	Staurosporine	8	(Selectivity Gain)
Compound Q-56	c-Met	14,360	--	--	Low Potency (Early Lead)

Key Insight: Novel quinoline-amide derivatives (e.g., Compound 42) exhibit low nanomolar potency against VEGFR-2, surpassing Sorafenib. The structural flexibility allows for the incorporation of "tail" groups that occupy the hydrophobic back-pocket, enhancing selectivity over homologous kinases.

Table 2: Selectivity Against Resistant Mutants

Quinoline derivatives have shown promise in overcoming EGFR T790M resistance, a common failure point for first-generation quinazolines.

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Derivative Series	Target Mutation	Activity (IC50)	Status
4-Anilinoquinoline (Series C)	EGFR (L858R/T790M)	4.62 µM	Hit-to-Lead
Gefitinib (Quinazoline)	EGFR (L858R/T790M)	>10 µM	Resistant
Osimertinib (Standard)	EGFR (L858R/T790M)	<15 nM	Clinical Standard

Analysis: While third-generation quinazolines (Osimertinib) currently lead, quinoline derivatives are emerging as potent alternatives for "C797S" triple-mutant scenarios where current therapies fail.

Critical Experimental Protocols

To replicate these findings or validate new derivatives, the following protocols must be adhered to. These methodologies prioritize robustness (Z' factor > 0.5) and reproducibility.

Protocol A: TR-FRET Kinase Binding Assay (LanthaScreen™)

Purpose: To determine the IC50 of quinoline derivatives against recombinant kinase domains.

Reagents:

- Kinase (e.g., c-Met, VEGFR2)[2]
- Europium-labeled anti-tag antibody
- Alexa Fluor® 647-labeled Tracer (ATP competitive)
- Test Compounds (DMSO stock)

Workflow:

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- Preparation: Dilute quinoline derivatives in 100% DMSO using a 3-fold serial dilution (10 points).
- Incubation: Transfer 50 nL of compound to a 384-well low-volume plate.
- Enzyme Mix: Add 5 µL of Kinase/Antibody mixture. Incubate for 15 min at Room Temperature (RT) to allow compound binding.
- Tracer Addition: Add 5 µL of Tracer solution (at

  concentration).
- Equilibration: Incubate for 60 min at RT in the dark.
- Detection: Read Fluorescence Resonance Energy Transfer (FRET) on a multimode reader (Ex: 340 nm, Em: 665 nm / 615 nm).
- Calculation: Plot Emission Ratio (665/615) vs. log[Inhibitor]. Fit using a sigmoidal dose-response equation (variable slope).

Validation Check:

- Positive Control: Staurosporine (ensure IC50 matches literature within 2-fold).
- DMSO Tolerance: Ensure final DMSO concentration < 1% to prevent enzyme denaturation.

Protocol B: Cellular Viability Assay (CellTiter-Glo®)

Purpose: To assess the physiological efficacy of kinase inhibition in cancer cell lines (e.g., A549, HepG2).

- Seeding: Seed cells (3,000–5,000/well) in 96-well opaque plates. Incubate 24h for attachment.
- Treatment: Add compounds (serial dilution). Include "No Cell" (Background) and "Vehicle" (0% Inhibition) controls.
- Exposure: Incubate for 72 hours at 37°C, 5% CO2.

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- Lysis/Detection: Add CellTiter-Glo reagent (1:1 ratio). Shake for 2 min (lysis). Incubate 10 min (stabilization).
- Read: Measure Luminescence (RLU).
- Analysis:

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Experimental Workflow Diagram

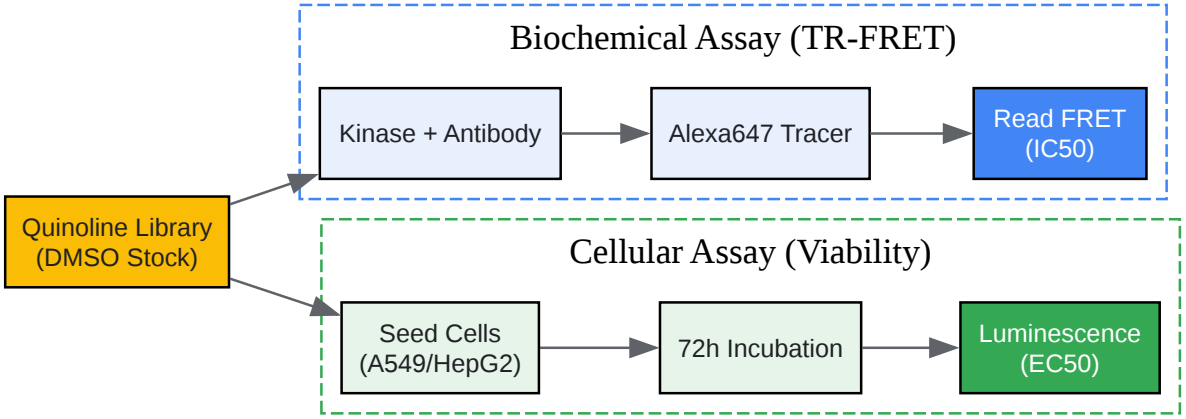

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Figure 2: Parallel screening workflow for biochemical potency (TR-FRET) and cellular efficacy (Luminescence).

Structure-Activity Relationship (SAR) Insights

The potency of quinoline derivatives hinges on specific substitution patterns. Based on the comparative data:

- C-4 Position (The "Head"):
  - Substitution with anilino groups is crucial for ATP-mimetic activity (similar to quinazolines).
  - Insight: Bulky hydrophobic groups (e.g., 3-bromoaniline) here often improve potency against c-Met by engaging the hydrophobic pocket I.

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- C-6 and C-7 Positions (The "Tail"):
  - Electron-donating groups (e.g., -OCH3) at C-6/C-7 enhance solubility and binding affinity.
  - Amide Linkers: Extending from these positions with amide linkers (as seen in Compound 42) allows the molecule to reach the solvent-exposed region or the "gatekeeper" residue, significantly improving selectivity.
- N-1 Nitrogen:
  - Essential for hydrogen bonding with the hinge region backbone (typically Met or Thr residues).

Conclusion

Quinoline derivatives represent a versatile and potent alternative to quinazolines, particularly for multi-kinase targeting (c-Met/VEGFR/EGFR). While quinazolines remain the gold standard for pure EGFR inhibition, quinolines offer superior efficacy in complex, resistant phenotypes requiring dual-pathway blockade.

Recommendation: For drug development programs targeting resistant solid tumors, prioritize 4-anilino-quinoline-3-carboxamides. These scaffolds demonstrate the optimal balance of potency (low nM IC50) and physicochemical properties required for clinical progression.

References

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